

# Molecular structure and weight of 1-Benzylpyrrolidin-3-one hydrochloride

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## Compound of Interest

Compound Name: *1-Benzylpyrrolidin-3-one hydrochloride*

Cat. No.: *B581189*

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## A Technical Guide to 1-Benzylpyrrolidin-3-one Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and weight of **1-Benzylpyrrolidin-3-one hydrochloride**, a compound of interest in pharmaceutical research and development.

## Molecular Structure and Weight

**1-Benzylpyrrolidin-3-one hydrochloride** is a chemical compound with the molecular formula  $C_{11}H_{14}ClNO$ .<sup>[1]</sup> Its molecular weight is approximately 211.69 g/mol.<sup>[2]</sup> The structure consists of a pyrrolidinone ring substituted with a benzyl group at the nitrogen atom. The hydrochloride salt is formed by the protonation of the nitrogen atom.

## Tabulated Molecular Data

For clarity and ease of comparison, the quantitative data regarding the molecular weight calculation is summarized in the table below. The calculation is based on the atomic weights of the constituent elements.

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	11	12.01	132.11
Hydrogen	H	14	1.008	14.112
Chlorine	Cl	1	35.45	35.45
Nitrogen	N	1	14.01	14.01
Oxygen	O	1	16.00	16.00
Total	211.682			

## Molecular Structure Visualization

The following diagram illustrates the two-dimensional chemical structure of **1-Benzylpyrrolidin-3-one hydrochloride**.

Molecular structure of **1-Benzylpyrrolidin-3-one hydrochloride**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **1-Benzylpyrrolidin-3-one hydrochloride** are crucial for reproducible research. While specific experimental details can vary, a general synthetic approach involves the benzylation of a suitable pyrrolidin-3-one precursor followed by salt formation with hydrochloric acid.

Note: This guide does not provide specific experimental protocols. Researchers should consult peer-reviewed scientific literature for detailed and validated methodologies for the synthesis and analysis of this compound. Standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy are typically employed for structural confirmation and purity assessment.

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## References

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- 2. ivychem.com [ivychem.com]
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